

A Technical Guide to the Physical Properties of Lactamide MEA

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Compound of Interest

Compound Name: 2-Hydroxy-N-(2-hydroxyethyl)propanamide

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Introduction

Lactamide MEA (N-(2-hydroxyethyl)lactamide), CAS number 5422-34-4, is a versatile chemical compound utilized across various industries, notably in cosmetics and personal care products. [1][2][3][4] Its efficacy as a humectant, conditioning agent, and emulsifier is intrinsically linked to its fundamental physical properties.[1][2] This technical guide provides an in-depth overview of the core physical characteristics of Lactamide MEA, complete with methodologies for their determination, to support research, formulation, and quality control activities.

Core Physical Properties

The physical state of Lactamide MEA at ambient conditions is a liquid, often described as viscous and ranging in color from light yellow to orange.[1][5] A summary of its key quantitative physical properties is presented in Table 1.

Table 1: Summary of Quantitative Physical Properties of Lactamide MEA

Physical Property	Value	Units	Conditions
Molecular Formula	C ₅ H ₁₁ NO ₃	-	-
Molecular Weight	133.15	g/mol	-
Boiling Point	380.00	°C	at 760.00 mm Hg
Density	1.182 - 1.186	g/cm ³	Not Specified
Refractive Index	1.475 - 1.481	-	Not Specified
Melting Point	No Data Available	°C	-
Viscosity	No Data Available	mPa·s	-
Solubility in Water	Very Soluble	-	Not Specified

Data compiled from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)

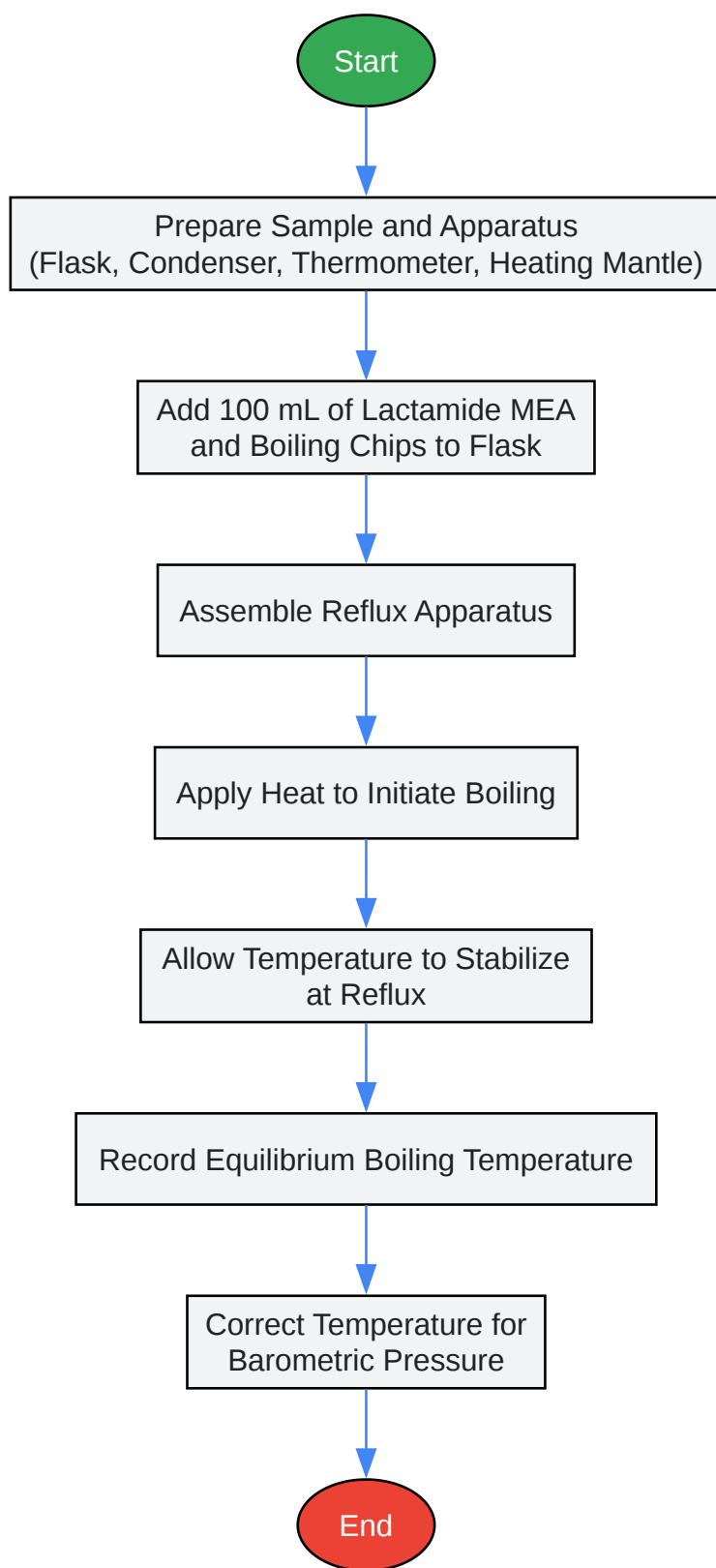
Detailed Experimental Protocols

Accurate determination of physical properties is paramount for consistent product quality and performance. The following sections detail standardized methodologies for measuring the key physical parameters of liquid compounds such as Lactamide MEA.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A standard method for this determination is outlined in ASTM D1120.[\[2\]](#)

Experimental Workflow for Boiling Point Determination



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Caption: Generalized workflow for boiling point determination.

Methodology:

- **Apparatus Setup:** A round-bottom flask is fitted with a reflux condenser and a calibrated thermometer. The flask is placed in a heating mantle.
- **Sample Preparation:** A measured volume of the liquid sample is placed in the flask along with boiling chips to ensure smooth boiling.
- **Heating:** The sample is heated until it reaches a steady reflux.
- **Temperature Reading:** The temperature is recorded when it remains constant, indicating the equilibrium boiling point.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure.

Determination of Density

Density is the mass per unit volume of a substance. For liquids, a common and precise method is the use of a digital density meter, as described in ASTM D4052.^[3] This method utilizes an oscillating U-tube.

Methodology:

- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and distilled water.
- **Sample Injection:** A small volume of the Lactamide MEA sample is injected into the thermostatted measuring cell.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample.
- **Data Acquisition:** The density value is displayed by the instrument. The measurement is typically repeated to ensure accuracy.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used for identification and purity assessment. A digital refractometer is a common instrument for this measurement.

Methodology:

- **Calibration:** The refractometer is calibrated using a standard with a known refractive index, often distilled water.
- **Sample Application:** A few drops of the Lactamide MEA sample are placed on the prism surface of the refractometer.
- **Measurement:** The instrument illuminates the sample and measures the critical angle of total internal reflection. This angle is used to calculate the refractive index.
- **Temperature Control:** The temperature is controlled and recorded, as the refractive index is temperature-dependent.

Determination of Water Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a qualitative assessment, visual inspection is used. For quantitative measurement, the flask method described in OECD Guideline 105 is suitable for substances with solubility above 10^{-2} g/L.^{[8][9]}

Methodology:

- **Sample Preparation:** An excess amount of Lactamide MEA is added to a known volume of water in a flask.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
- **Phase Separation:** The undissolved portion is separated from the aqueous solution by centrifugation or filtration.
- **Analysis:** The concentration of Lactamide MEA in the clear aqueous phase is determined using a suitable analytical technique (e.g., chromatography, spectroscopy).

Determination of Viscosity

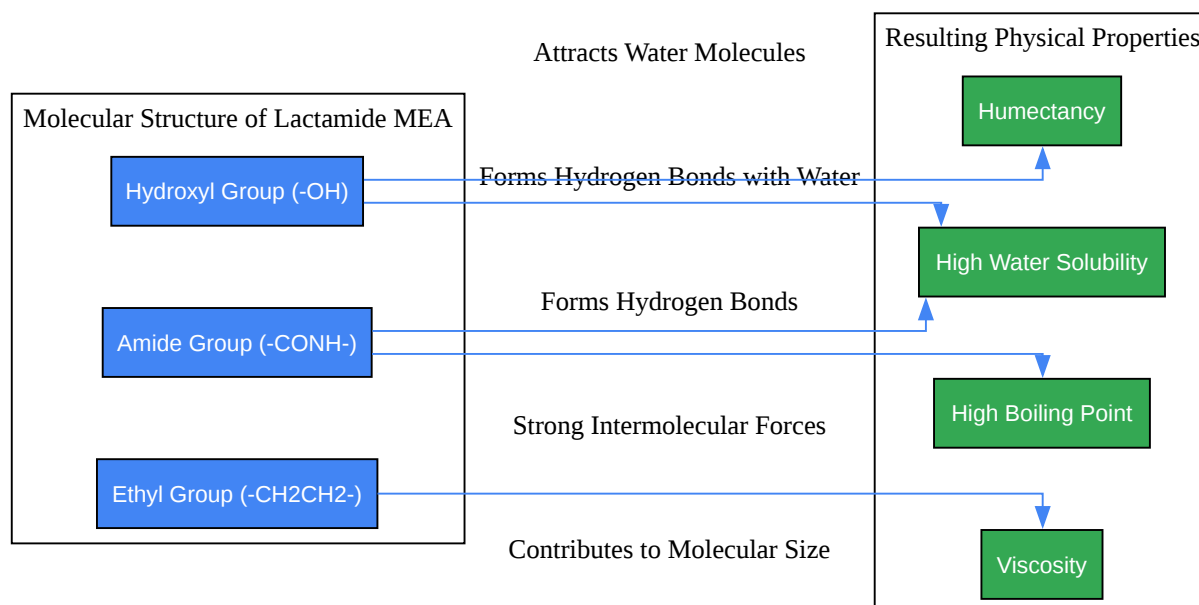
Viscosity is a measure of a fluid's resistance to flow. For transparent liquids like Lactamide MEA, a glass capillary viscometer can be used according to ASTM D445.^[1]

Methodology:

- **Viscometer Selection:** A calibrated glass capillary viscometer of the appropriate size for the expected viscosity is chosen.
- **Sample Charging:** The viscometer is filled with the Lactamide MEA sample and placed in a constant temperature bath until thermal equilibrium is reached.
- **Flow Time Measurement:** The time taken for the liquid to flow between two marked points on the viscometer under gravity is measured.
- **Calculation:** The kinematic viscosity is calculated by multiplying the flow time by the viscometer calibration constant. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.

Structure-Property Relationships

The molecular structure of Lactamide MEA, featuring a hydroxyl group, an amide group, and a short alkyl chain, dictates its physical properties.



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Caption: Influence of functional groups on physical properties.

The presence of both hydroxyl and amide groups allows for strong intermolecular hydrogen bonding, which contributes to its relatively high boiling point and viscosity. These same functional groups are responsible for its high affinity for water, leading to its excellent solubility and humectant properties.

Conclusion

This guide has provided a detailed overview of the key physical properties of Lactamide MEA and the standard experimental protocols for their determination. The tabulated data and methodologies serve as a valuable resource for professionals in research, drug development, and formulation science, enabling a deeper understanding and more effective application of this versatile compound. The provided workflows and structure-property relationship diagram offer a clear visual representation of these concepts.

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